

# Navigating the Disposal of Ki8751: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Ki8751

Cat. No.: B1684531

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This guide provides essential information and step-by-step procedures for the proper disposal of **Ki8751**, a potent and selective VEGFR-2 inhibitor. While **Ki8751** is not classified as a hazardous substance under Regulation (EC) No. 1907/2006 (REACH), adherence to standard laboratory chemical waste procedures is crucial.<sup>[1]</sup>

## Properties of Ki8751

Understanding the basic properties of a compound is the first step in its safe management.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>18</sub> F <sub>3</sub> N <sub>3</sub> O <sub>4</sub>
Molecular Weight	469.41 g/mol
Appearance	Off-white solid
Solubility	Soluble in DMSO at 50 mg/mL
Storage Temperature	2-8°C, protect from light
CAS Number	228559-41-9

Source: Sigma-Aldrich, Tocris Bioscience

## Experimental Protocols: Standard Disposal Procedure for Non-Hazardous Chemical Waste

The following protocol outlines the general steps for the disposal of non-hazardous chemical waste like **Ki8751**. It is imperative to consult your institution's specific waste management guidelines and local regulations, as they may have additional requirements.

### 1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including a lab coat, safety glasses, and gloves, when handling any chemical waste.

### 2. Waste Segregation:

- Although not classified as hazardous, do not mix **Ki8751** waste with general trash.
- Segregate solid waste (e.g., contaminated gloves, weigh boats, paper towels) from liquid waste (e.g., unused solutions).

### 3. Solid Waste Disposal:

- Collect solid waste contaminated with **Ki8751** in a designated, clearly labeled container.
- The container should be made of a material compatible with the chemical and should have a secure lid.
- Label the container as "Non-Hazardous Chemical Waste" and specify the contents (e.g., "Solid waste with **Ki8751**").

### 4. Liquid Waste Disposal:

- Collect liquid waste containing **Ki8751** in a sealed, leak-proof container.
- The original product container can be a suitable option if it is in good condition.<sup>[2]</sup>
- Ensure the container is compatible with the solvent used to dissolve **Ki8751** (e.g., DMSO).

- Label the container clearly with "Non-Hazardous Chemical Waste" and list all contents, including solvents.
- Do not fill the container to more than 90% of its capacity to prevent spills.[3]
- Never dispose of chemical waste down the drain.[2]

#### 5. Decontamination of Empty Containers:

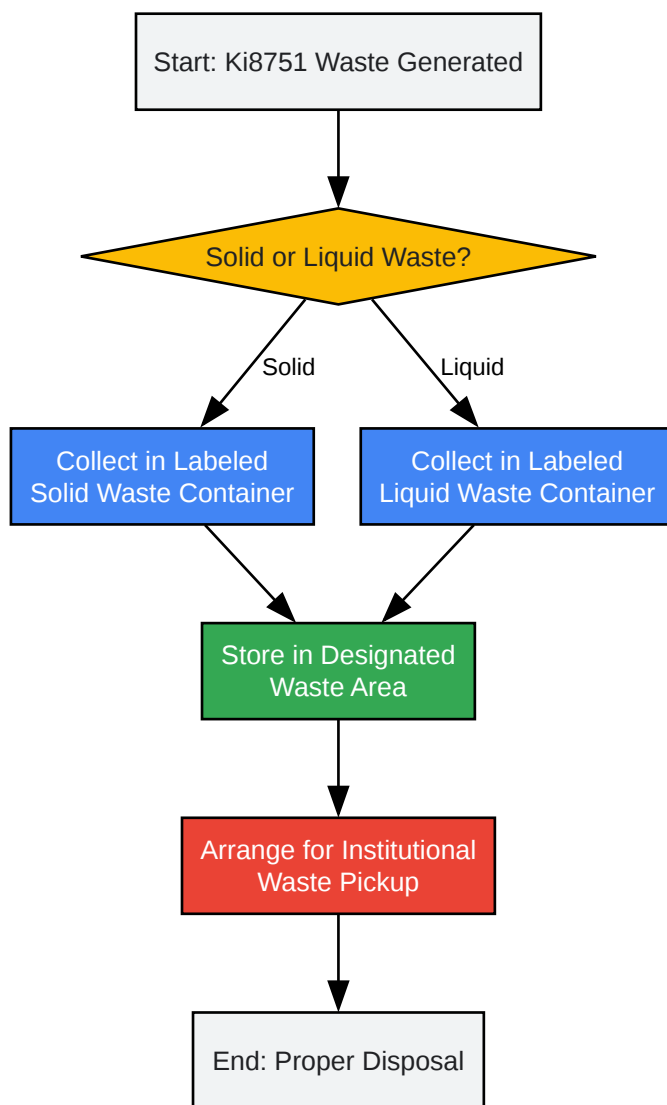
- For the original **Ki8751** container to be disposed of as regular trash, it must be thoroughly emptied.
- Triple rinse the empty container with a suitable solvent (e.g., ethanol or water, depending on compatibility).
- The rinsate should be collected and disposed of as liquid chemical waste.
- Deface or remove the original label before disposing of the rinsed container in the appropriate recycling or trash receptacle.[2]

#### 6. Waste Collection and Disposal:

- Store waste containers in a designated, well-ventilated area away from incompatible materials.
- Follow your institution's procedures for requesting a hazardous waste pickup. Even for non-hazardous chemical waste, it is often managed through the same system to ensure proper handling and disposal.[2]

## Logical Workflow for Ki8751 Disposal

The following diagram illustrates the decision-making process and steps for the proper disposal of **Ki8751**.



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### Ki8751 Disposal Workflow

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## References

- 1. [merckmillipore.com](https://www.merckmillipore.com) [merckmillipore.com]

- 2. [vumc.org](http://vumc.org) [[vumc.org](http://vumc.org)]
- 3. How to Dispose of Chemical Waste in a Lab Correctly [[gaiaca.com](http://gaiaca.com)]
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